

Technical Comparison Guide: Mass Spectrometry Fragmentation of 3-methyl-1H-pyrazole-4-carboxamide

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Compound of Interest

Compound Name: 3-Methyl-1H-pyrazole-4-carboxamide

Cat. No.: B14031313

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Executive Summary

Objective: This guide provides a definitive technical analysis of the mass spectrometry (MS) fragmentation pattern of **3-methyl-1H-pyrazole-4-carboxamide**. It is designed to assist analytical chemists and medicinal researchers in differentiating this scaffold from its structural isomers (e.g., 1-methyl regioisomers) during drug metabolism and pharmacokinetic (DMPK) studies.

Core Insight: The fragmentation of **3-methyl-1H-pyrazole-4-carboxamide** under Electrospray Ionization (ESI) is dominated by the neutral loss of ammonia (NH_3), a characteristic signature of primary amides, followed by sequential ring destabilization. This distinct pathway serves as a diagnostic fingerprint to separate it from N-methylated amide analogs and positional isomers.

Chemical Identity & Structural Context

Before analyzing fragmentation, the structural baseline must be established to understand protonation sites.

Property	Specification
Compound Name	3-methyl-1H-pyrazole-4-carboxamide
CAS Number	205692-63-3
Molecular Formula	C ₅ H ₇ N ₃ O
Monoisotopic Mass	125.0589 Da
Precursor Ion [M+H] ⁺	126.0662 m/z
Key Structural Features	Primary amide (-CONH ₂), Free NH pyrazole ring, C3-Methyl group

Fragmentation Mechanism Analysis

Primary Fragmentation Pathway (ESI-MS/MS)

Upon collision-induced dissociation (CID), the protonated molecular ion [M+H]⁺ (m/z 126) undergoes a predictable cleavage cascade. The most energetically favorable pathway involves the expulsion of small stable neutral molecules.

Step 1: Formation of the Acylium Ion (m/z 109)

- Mechanism: The amide nitrogen is protonated or participates in a proton-transfer complex. The bond between the carbonyl carbon and the amide nitrogen cleaves, expelling a neutral ammonia molecule (NH₃, 17 Da).
- Diagnostic Ion: m/z 109.04 (Acylium cation).
- Significance: This is the Base Peak at low-to-medium collision energies (10–20 eV).

Step 2: Decarbonylation (m/z 81)

- Mechanism: The unstable acylium ion ejects carbon monoxide (CO, 28 Da) to relieve positive charge density, resulting in a substituted pyrazolium cation.
- Diagnostic Ion: m/z 81.05.

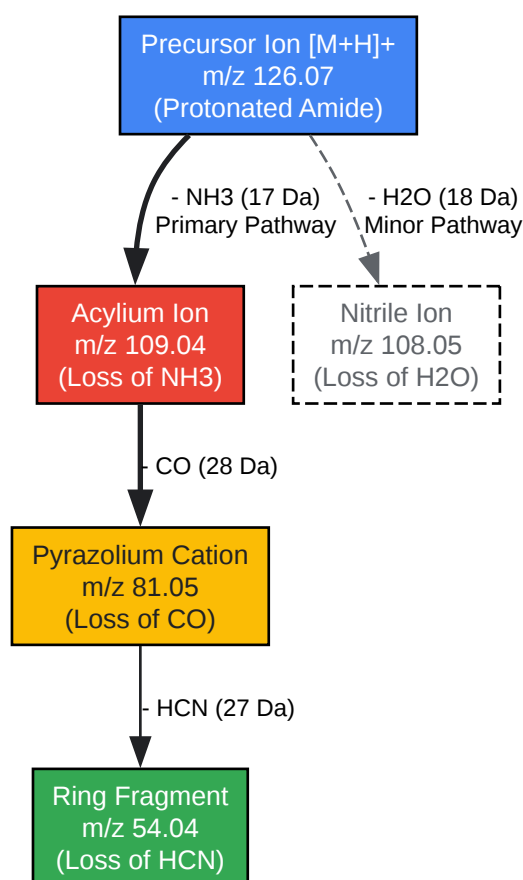
- Significance: Confirms the presence of a carbonyl group attached directly to the aromatic ring.

Step 3: Ring Fragmentation (m/z 54)

- Mechanism: The remaining pyrazole core undergoes ring opening or fragmentation, typically losing hydrogen cyanide (HCN, 27 Da) or acetonitrile (CH₃CN, 41 Da) depending on the specific tautomer and methyl position.
- Diagnostic Ion: m/z 54.04.

Visualization of Signaling Pathway

The following diagram illustrates the stepwise fragmentation logic.



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Caption: Stepwise ESI-MS/MS fragmentation pathway of **3-methyl-1H-pyrazole-4-carboxamide** showing major (solid) and minor (dashed) channels.

Comparative Analysis: Isomer Differentiation

A critical challenge in this field is distinguishing the target compound from its regioisomers. The table below compares **3-methyl-1H-pyrazole-4-carboxamide** against its most common "alternatives" (isomers).

Feature	Target: 3-Methyl-1H-pyrazole-4-carboxamide	Alternative A: 1-Methyl-1H-pyrazole-4-carboxamide	Alternative B: N-Methyl-pyrazole-4-carboxamide
Structure	Methyl on Carbon (C3); Free NH on ring. [1]	Methyl on Nitrogen (N1); No free NH on ring.	Methyl on Amide Nitrogen; Free NH on ring.
Precursor m/z	126.07	126.07	126.07
Primary Neutral Loss	-17 Da (NH ₃)	-17 Da (NH ₃)	-31 Da (CH ₃ NH ₂)
Dominant Fragment	m/z 109 (Acylium)	m/z 109 (Acylium)	m/z 95 (Acylium)
Secondary Loss	-28 Da (CO) → m/z 81	-28 Da (CO) → m/z 81	-28 Da (CO) → m/z 67
Differentiation Key	H/D Exchange: The ring NH is exchangeable.	No Ring NH: No shift in ring protons in D ₂ O.	Fragment Mass: Immediate shift to m/z 95.
Mechanism Note	Tautomerism allows proton mobility.	Fixed methylation prevents tautomerism.	Amide methylation alters the primary cleavage.

Technical Insight: Differentiation between the 3-methyl and 1-methyl isomers is difficult by MS alone because both lose NH₃ to form isomeric acylium ions (m/z 109).

- Solution: Use Retention Time (RT). The 1-methyl isomer (no H-bond donor on ring) typically elutes earlier in Reverse Phase LC than the 3-methyl isomer (H-bond donor/acceptor).
- Advanced MS: Energy-resolved MS (breakdown curves) often shows the 1-methyl isomer requires higher energy to fragment due to the stability of the N-Me bond compared to the tautomeric C-Me system.

Experimental Protocol: Validated MS/MS Workflow

To replicate these results or validate your standard, follow this self-validating protocol.

Phase 1: Sample Preparation

- Stock Solution: Dissolve 1 mg of standard in 1 mL of Methanol (MeOH).
- Working Solution: Dilute to 1 µg/mL in 50:50 MeOH:Water + 0.1% Formic Acid.
 - Why Formic Acid? Promotes protonation ($[M+H]^+$) for ESI efficiency.

Phase 2: Direct Infusion Parameters (Orbitrap/Q-TOF)

- Flow Rate: 5–10 µL/min.
- Source Voltage: 3.5 kV (Positive Mode).
- Capillary Temp: 275°C.
- Sheath Gas: 10 arb units (Low flow to preserve labile ions).

Phase 3: Fragmentation Ramp

Perform a "Stepwise Collision Energy" experiment to observe the evolution of fragments.

Collision Energy (eV)	Observed Spectrum Characteristics
0 - 5 eV	Intact Precursor $[M+H]^+$ (126) dominates.
10 - 15 eV	Appearance of m/z 109 (Loss of NH_3). Base peak formation. [2] [3]
20 - 30 eV	Appearance of m/z 81 (Loss of CO) and m/z 54.
> 40 eV	Complete fragmentation; low mass noise dominates.

Phase 4: Data Validation (The "Self-Check")

- Check 1: Does the spectrum show m/z 148 (+Na adduct)? If yes, your source is too salty; clean the cone.
- Check 2: Is m/z 109 present? If m/z 108 (Loss of H_2O) is the base peak instead, check if the source temperature is too high (thermal degradation) or if the compound is actually the nitrile derivative.

References

- NIST Mass Spectrometry Data Center. Ethyl 5-amino-1-methylpyrazole-4-carboxylate Mass Spectrum (Analogous Fragmentation). NIST Chemistry WebBook, SRD 69. Available at: [\[Link\]](#)
- PubChem. **3-methyl-1H-pyrazole-4-carboxamide** Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
- Holčápek, M., et al. Differentiation of Isomers using High Resolution Mass Spectrometry. Journal of Chromatography A, 2010.
- E-GyanKosh. Mass Spectrometry: Fragmentation Patterns of Amides and Heterocycles. Available at: [\[Link\]](#)

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Sources

- [1. 3-\(difluoromethyl\)-1-methyl-1H-pyrazole-4-carboxamide | C6H7F2N3O | CID 46928351 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. chem.libretexts.org \[chem.libretexts.org\]](#)
- [3. asianpubs.org \[asianpubs.org\]](#)
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